

2-(Dimethoxymethyl)acrylonitrile molecular structure analysis

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Compound of Interest

Compound Name: 2-(Dimethoxymethyl)acrylonitrile

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An In-Depth Technical Guide to **2-(Dimethoxymethyl)acrylonitrile**: Structural Dynamics and Synthetic Utility

Executive Summary

In the landscape of advanced organic synthesis and drug development, highly functionalized building blocks dictate the efficiency of constructing complex heterocyclic scaffolds. **2-(Dimethoxymethyl)acrylonitrile** (CAS: 7515-08-4) is a quintessential example of such a building block[1]. Functioning primarily as a highly electrophilic Michael acceptor, this molecule serves as a critical upstream precursor for the synthesis of complex propionitriles and pyrimidine derivatives[2].

This whitepaper provides a comprehensive structural analysis of **2-(Dimethoxymethyl)acrylonitrile**, elucidates the mechanistic causality behind its reactivity, and outlines field-proven, self-validating experimental protocols for its integration into pharmaceutical workflows.

Molecular Architecture and Physicochemical Profile

The molecular structure of **2-(Dimethoxymethyl)acrylonitrile** (C₆H₉NO₂) is defined by a delicate balance of electronic and steric effects. The core is an acrylonitrile moiety, where the electron-withdrawing cyano (-CN) group is conjugated with a terminal carbon-carbon double bond. This conjugation severely depletes electron density at the terminal (beta) carbon, rendering it highly susceptible to nucleophilic attack.

Crucially, the alpha-position is substituted with a dimethoxymethyl group—a dimethyl acetal. The strategic presence of this acetal is a masterclass in chemoselectivity. A free aldehyde at this position would render the molecule excessively reactive, leading to uncontrolled polymerization or unwanted aldol condensations. The acetal masks the electrophilicity of the aldehyde, allowing the alkene to selectively undergo Michael additions while preserving the latent aldehyde for downstream cyclization events.

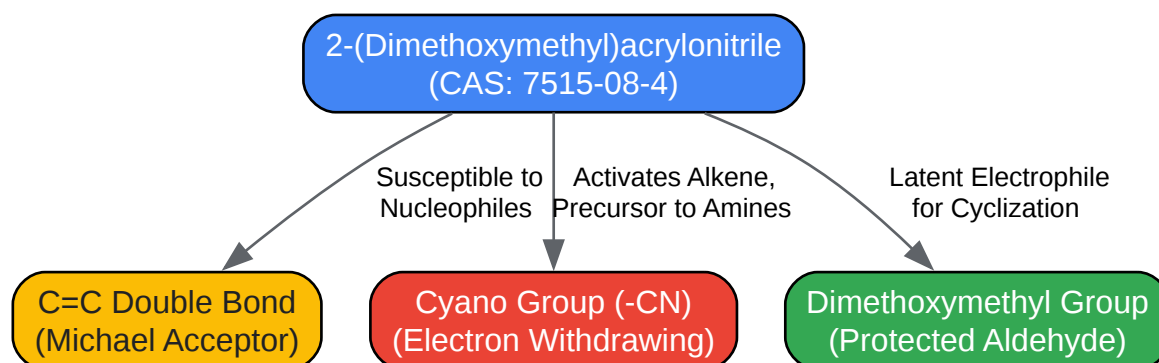
Quantitative Data Summary

Below is a consolidated table of the physicochemical properties and structural parameters of **2-(Dimethoxymethyl)acrylonitrile** and its primary downstream intermediate.

Property / Parameter	2-(Dimethoxymethyl)acrylonitrile	α-Dimethoxymethyl-methoxypropionitrile
CAS Registry Number	7515-08-4[1]	1608-83-9[2]
Molecular Formula	C ₆ H ₉ NO ₂	C ₇ H ₁₃ NO ₃ [2]
Molecular Weight	127.14 g/mol	159.18 g/mol [2]
Key Functional Groups	Terminal Alkene, Nitrile, Acetal	Aliphatic Ether, Nitrile, Acetal
Role in Synthesis	Electrophile (Michael Acceptor)	Intermediate / Cyclization Precursor
Downstream Application	Precursor to CAS 1608-83-9	Precursor to Pyrimidine Scaffolds[2]

Reactivity Mapping and Mechanistic Causality

The primary synthetic utility of **2-(Dimethoxymethyl)acrylonitrile** lies in its capacity to undergo conjugate addition (Michael addition). When exposed to a nucleophile such as methanol in the presence of a base, the nucleophile attacks the electron-deficient beta-carbon.



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Fig 1. Functional group reactivity map of **2-(Dimethoxymethyl)acrylonitrile**.

Mechanistic Causality:

- Activation: The cyano group lowers the Lowest Unoccupied Molecular Orbital (LUMO) of the alkene.
- Attack: The methoxide ion (generated in situ) attacks the terminal CH₂ group.
- Protonation: The resulting enolate intermediate is protonated by the solvent (methanol), yielding α -Dimethoxymethyl-methoxypropionitrile (CAS 1608-83-9)[2].

Self-Validating Experimental Protocols

To ensure scientific integrity and reproducibility, the following protocol for the synthesis of α -Dimethoxymethyl-methoxypropionitrile is designed as a self-validating system. Every reagent choice and environmental condition is deliberately selected to prevent side reactions.

Protocol: Synthesis of α -Dimethoxymethyl-methoxypropionitrile

Objective: Chemoselective Michael addition of methanol to **2-(Dimethoxymethyl)acrylonitrile**.

Reagents & Materials:

- **2-(Dimethoxymethyl)acrylonitrile** (1.0 equivalent)
- Anhydrous Methanol (10.0 equivalents, acts as both reactant and solvent)
- Sodium Methoxide (NaOMe, 0.1 equivalents, catalytic)
- Saturated Aqueous Ammonium Chloride (NH₄Cl)

Step-by-Step Methodology:

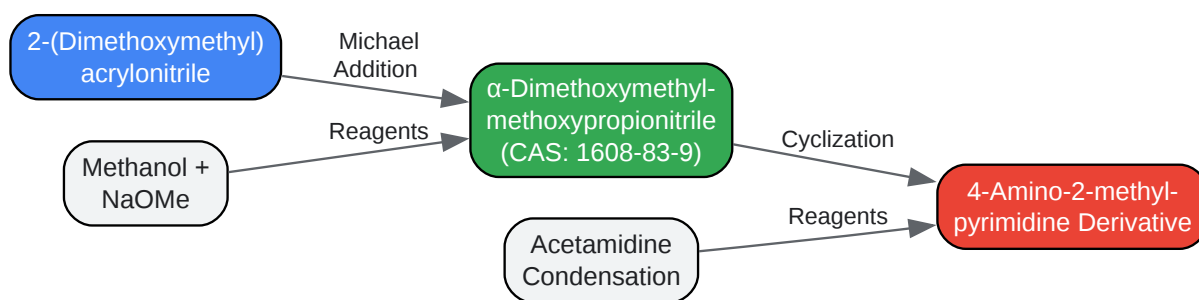
- System Preparation: Purge a dry, round-bottom flask with inert gas (N₂ or Argon). Add anhydrous methanol and cool the system to 0°C using an ice bath.
 - Causality: The reaction is highly exothermic. Cooling prevents the thermal polymerization of the highly reactive acrylonitrile precursor.
- Catalyst Introduction: Add the catalytic amount of sodium methoxide to the chilled methanol and stir for 5 minutes.
 - Causality: NaOMe is chosen specifically because it matches the nucleophile/solvent. Using a different base (e.g., NaOH or NaOEt) would cause transesterification or mixed acetal formation at the dimethoxymethyl group.
- Substrate Addition: Slowly add **2-(Dimethoxymethyl)acrylonitrile** dropwise over 30 minutes. Maintain the internal temperature below 5°C.
- In-Process Control (IPC): After 4 hours of stirring at room temperature, sample the reaction mixture. Perform Thin-Layer Chromatography (TLC) or GC-MS to confirm the complete consumption of the starting material (CAS 7515-08-4). The system self-validates when the distinct alkene signal disappears.
- Quenching Mechanism: Once IPC confirms completion, quench the reaction by adding saturated aqueous NH₄Cl at 0°C.

- Causality: A weak acid buffer (NH₄Cl) is strictly required. Using a strong acid (like HCl) would prematurely hydrolyze the delicate dimethyl acetal into an aldehyde, ruining the intermediate.
- Isolation: Extract the aqueous layer with ethyl acetate, dry the organic phase over anhydrous Na₂SO₄, and concentrate under reduced pressure to yield the pure α-Dimethoxymethyl-methoxypropionitrile[2].

Downstream Application: Pyrimidine Annulation

The ultimate value of converting **2-(Dimethoxymethyl)acrylonitrile** into α-Dimethoxymethyl-methoxypropionitrile lies in its downstream application for pharmaceutical manufacturing. The intermediate is a direct precursor to complex heterocycles, most notably N-(4-amino-2-methylpyrimidin-5-ylmethyl)-acetamide (CAS 23676-63-3)[2].

This transformation involves the condensation of the propionitrile derivative with an amidine (such as acetamidine). Under specific conditions, the acetal is unmasked to an aldehyde/enol, which reacts with the amidine nitrogen. Simultaneously, the cyano group undergoes nucleophilic attack by the second amidine nitrogen, cyclizing to form a fully aromatic 4-amino-2-methylpyrimidine ring—a core structural motif found in Thiamine (Vitamin B1) analogs and various kinase inhibitors.



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Fig 2. Synthetic workflow from the acrylonitrile precursor to a pyrimidine scaffold.

References

- LookChem. "Cas 1608-83-9, α-Dimethoxymethyl-methoxypropionitrile". Retrieved from:[[Link](#)]

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